

2-Heptanol-d5 CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Heptanol-d5

Cat. No.: B12366549

[Get Quote](#)

An In-Depth Technical Guide to 2-Heptanol-d5

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **2-Heptanol-d5**, a deuterated isotopologue of 2-Heptanol. It is intended to serve as a valuable resource for professionals in research, scientific analysis, and pharmaceutical development who utilize stable isotope-labeled compounds. This document covers the fundamental properties, synthesis, and key applications of **2-Heptanol-d5**, with a particular focus on its role as an internal standard in mass spectrometry-based analyses.

Core Compound Data

2-Heptanol-d5 is a form of 2-Heptanol where five hydrogen atoms have been replaced by their heavier isotope, deuterium. This isotopic labeling provides a distinct mass difference, making it an ideal internal standard for quantitative analysis of 2-Heptanol in various matrices.

Property	Value
Chemical Name	2-Heptanol-1,1,1,2,3-d5
CAS Number	175737-01-8
Molecular Formula	C ₇ H ₁₁ D ₅ O
Molecular Weight	121.23 g/mol
Appearance	Colorless to pale yellow liquid

Synthesis and Preparation

The synthesis of deuterated alcohols like **2-Heptanol-d5** typically involves the reduction of a corresponding ketone using a deuterium source. A general approach involves the reduction of 2-heptanone with a deuterated reducing agent.

A common laboratory-scale synthesis for the non-deuterated 2-Heptanol involves the reduction of 2-heptanone (methyl n-amyl ketone) with sodium in an alcohol-water mixture. To synthesize **2-Heptanol-d5**, a similar pathway can be envisioned where the hydrogen source for the reduction is replaced with a deuterium source. For instance, a deuterated borohydride reagent, such as sodium borodeuteride (NaBD₄), could be used to reduce 2-heptanone, thereby introducing deuterium at the 2-position. The deuteration at other positions (1 and 3) would require a starting material that is already appropriately deuterated.

Applications in Research and Drug Development

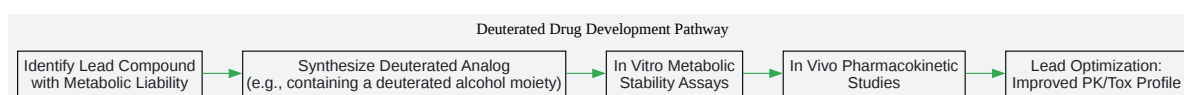
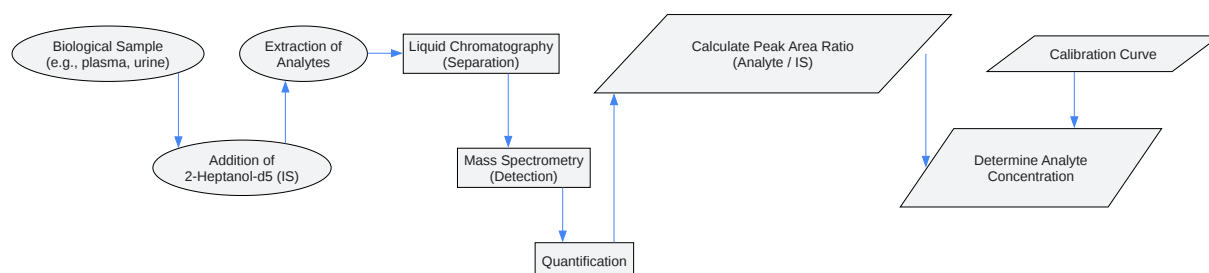
The primary application of **2-Heptanol-d5** is as an internal standard in quantitative mass spectrometry (MS) assays.^[1] Internal standards are crucial for correcting variations in sample preparation and instrument response, thereby improving the accuracy and precision of analytical methods.^{[2][3]}

Use as an Internal Standard in Mass Spectrometry

In liquid chromatography-mass spectrometry (LC-MS) or gas chromatography-mass spectrometry (GC-MS) analysis, a known amount of **2-Heptanol-d5** is added to samples containing the non-deuterated analyte, 2-Heptanol. Since the deuterated standard has nearly identical chemical and physical properties to the analyte, it co-elutes during chromatography

and experiences similar ionization efficiency in the mass spectrometer's ion source. However, due to the mass difference, the analyte and the internal standard can be distinguished by the mass spectrometer. By comparing the signal intensity of the analyte to that of the internal standard, precise quantification can be achieved, even if there are sample losses during preparation or fluctuations in instrument performance.

The use of stable isotope-labeled internal standards, such as **2-Heptanol-d5**, is considered the gold standard in quantitative bioanalysis due to their ability to closely mimic the behavior of the analyte.[4]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. deuterated.bocsci.com [deuterated.bocsci.com]
- 2. chromatographyonline.com [chromatographyonline.com]
- 3. Naturally occurring isotopes of an analyte can interfere with doubly deuterated internal standard measurement - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. scispace.com [scispace.com]
- To cite this document: BenchChem. [2-Heptanol-d5 CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12366549#2-heptanol-d5-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com